

Technical Guide: Spectroscopic Profiling of N-(2,6-Dimethylphenyl)-DL-alanine

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Compound of Interest

Compound Name: *N*-(2,6-Dimethylphenyl)-DL-alanine

CAS No.: 67617-64-5

Cat. No.: B3055881

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Molecular Identity & Context[1][2][3]

- Compound Name: **N-(2,6-Dimethylphenyl)-DL-alanine**[1]
- CAS Number: 57646-32-9 (Acid) / 52888-49-0 (Methyl Ester)
- Molecular Formula: C₁₁H₁₅NO₂ (Acid) / C₁₂H₁₇NO₂ (Ester)
- Role: Key nucleophilic intermediate. The secondary amine is the site of acylation for generating the active fungicidal "toxophore" (e.g., methoxyacetylation yields Metalaxyl).

Structural Significance

The sterically hindered 2,6-dimethyl (xylyl) group is crucial for biological activity but complicates spectroscopic analysis due to restricted rotation (atropisomerism potential in derivatives) and shielding effects in NMR.

Spectroscopic Data: NMR, IR, MS

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The 2,6-substitution pattern creates a distinct symmetry in the aromatic region, while the alanine moiety provides a classic quartet-doublet coupling system.

Table 1: ^1H NMR Chemical Shifts (400 MHz, CDCl_3)

Data represents the Methyl Ester form (most common isolated intermediate).

Moiety	Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment Logic
Ar-H	6.90 – 7.05	Multiplet	3H	-	Aromatic protons (C3, C4, C5). The 2,6-methyls shield the ring, compressing the multiplet.
NH	3.50 – 3.80	Broad Singlet	1H	-	Secondary amine proton. Chemical shift varies with concentration and solvent (H-bonding).
α -CH	3.85	Quartet	1H	7.0	Methine proton of alanine. Deshielded by the adjacent nitrogen and carbonyl group.
O-CH ₃	3.72	Singlet	3H	-	Ester methyl group. Absent in the free acid spectrum.
Ar-CH ₃	2.28	Singlet	6H	-	Two symmetric methyl

					groups on the phenyl ring. Diagnostic high-intensity singlet.
β -CH ₃	1.45	Doublet	3H	7.0	Alanine methyl group. Coupled to the α -CH.

¹³C NMR Highlights (100 MHz, CDCl₃)

- Carbonyl (C=O): ~175.5 ppm (Ester) / ~178.0 ppm (Acid).
- Aromatic C-N (Ipso): ~143.0 ppm.
- Aromatic C-Me (Ortho): ~129.5 ppm (Quaternary carbons carrying methyls).
- Alpha-Carbon: ~56.0 ppm.
- Ar-Methyls: ~18.5 ppm.

B. Infrared (IR) Spectroscopy

IR is the primary tool for monitoring the conversion of the ester to the acid (hydrolysis) or the amine to the amide (acylation).

Table 2: Key IR Functional Group Absorptions

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Diagnostic Value
N-H Stretch	3350 – 3400	Medium/Broad	Confirms secondary amine. Disappears upon acylation to Metalaxyl.
C=O Stretch	1735 – 1750	Strong	Ester carbonyl. In the free acid, this shifts to ~1710 cm ⁻¹ and broadens.
C-H (Aromatic)	3020 – 3050	Weak	Unsaturated C-H stretches from the xylyl ring.
C-N Stretch	1180 – 1220	Medium	C-N bond vibration (Aliphatic amine).

C. Mass Spectrometry (MS)[5]

- Ionization Mode: Electron Impact (EI, 70 eV) or ESI+.
- Molecular Ion (M⁺):
 - Methyl Ester: m/z 207
 - Free Acid: m/z 193

Fragmentation Pattern (EI)

- Base Peak (m/z 120/121): The 2,6-dimethylaniline (xylidine) fragment. The bond between the nitrogen and the alanine chiral center is the weakest point under EI conditions, leading to the stable xylidinium ion.
- Loss of Carboxyl (M-59 or M-45):
 - Ester: Loss of -COOCH₃ (59 Da)

m/z 148.

- Acid: Loss of -COOH (45 Da)

m/z 148.

- Interpretation: The m/z 148 fragment corresponds to the N-ethyl-2,6-dimethylaniline cation (stabilized).

Experimental Protocol: Synthesis & Isolation

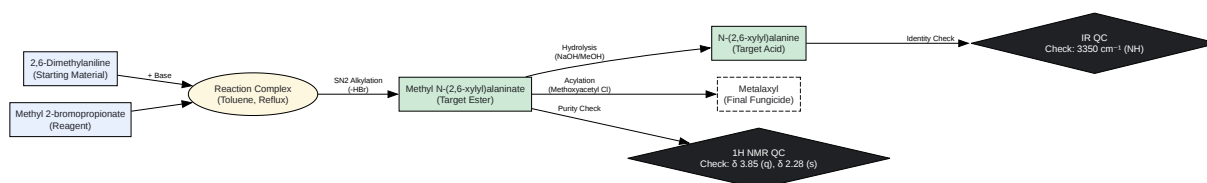
Causality: This protocol relies on nucleophilic substitution (SN2). The sterics of 2,6-dimethylaniline require forcing conditions (heat/catalyst) or the use of a leaving group like bromide on the alanine alpha-carbon.

Workflow: N-Alkylation of 2,6-Xylidine

- Reagents:
 - 2,6-Dimethylaniline (1.0 eq)
 - Methyl 2-bromopropionate (1.1 eq)
 - Base: Sodium Bicarbonate (NaHCO_3) or Triethylamine (1.2 eq)
 - Solvent: Toluene (preferred for azeotropic drying) or DMF.
- Procedure:
 - Step 1: Dissolve 2,6-dimethylaniline in Toluene. Add NaHCO_3 .
 - Step 2: Heat to reflux (110°C). Slowly add Methyl 2-bromopropionate over 1 hour.
 - Why? Slow addition prevents the formation of the N,N-dialkylated impurity, although steric hindrance makes this impurity rare.
 - Step 3: Reflux for 6–10 hours. Monitor by TLC (Hexane:EtOAc 8:2) or GC-MS.
 - Step 4 (Workup): Cool, filter off inorganic salts (NaBr). Wash organic layer with water.

- Step 5 (Purification): The product is an oil. Purify via vacuum distillation or convert to the hydrochloride salt (solid) for storage.
- Hydrolysis to Free Acid (Optional):
 - Treat the ester with NaOH (aq) in Methanol at 60°C for 2 hours. Acidify with HCl to pH 3 to precipitate **N-(2,6-dimethylphenyl)-DL-alanine**.

Visualization: Synthesis & Analysis Workflow



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Caption: Workflow depicting the synthesis of the alanine intermediate and the critical QC checkpoints (NMR/IR) prior to final conversion to Metalaxyl.

References

- Preparation of Metalaxyl Intermediates
 - Source: P
 - Context: Describes the reaction of 2,6-xylidine with methyl 2-bromopropion
 - Link:
- Spectroscopic Data of Phenylamide Fungicide Metabolites
 - Source: University of Hertfordshire PPDB (Pesticide Properties D

- Context: Identifies N-(2,6-dimethylphenyl)alanine as the major metabolite (CGA 62826 precursor).
- Link:
- Enzymatic Resolution of N-(2,6-dimethylphenyl)
 - Source: Journal of Molecular Catalysis B: Enzym
 - Context: Provides characterization data for the chiral resolution of the methyl ester.
 - Link:
- General NMR Shifts for Solvents and Impurities
 - Source: Organometallics, 2010 (Fulmer et al.).
 - Context: Essential for distinguishing solvent peaks (Toluene, MeOH)
 - Link:

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Sources

- [1. methyl N-\(2,6-dimethylphenyl\)-DL-alaninate | 52888-49-0 \[chemicalbook.com\]](#)
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